

In-Depth Technical Guide to Formamide- ^{13}C , ^{15}N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formamide- ^{13}C , ^{15}N

Cat. No.: B1340008

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the isotopically labeled compound, Formamide- ^{13}C , ^{15}N , with a focus on its molecular properties. This information is critical for its application in various research and development settings, including its use as a tracer, in the synthesis of labeled pharmaceuticals, and as a solvent in sensitive analytical techniques.

Core Molecular Data

Formamide- ^{13}C , ^{15}N is a stable isotope-labeled version of formamide, where the carbon atom is replaced with Carbon-13 (^{13}C) and the nitrogen atom is replaced with Nitrogen-15 (^{15}N). This labeling provides a distinct mass signature that is invaluable for tracing and metabolic studies.

Molecular Weight and Composition

The molecular weight of Formamide- ^{13}C , ^{15}N is 47.03 g/mol. [1][2] This value is derived from the sum of the atomic masses of its constituent isotopes. The chemical formula for this compound is $\text{H}^{13}\text{CO}^{15}\text{NH}_2$. [1]

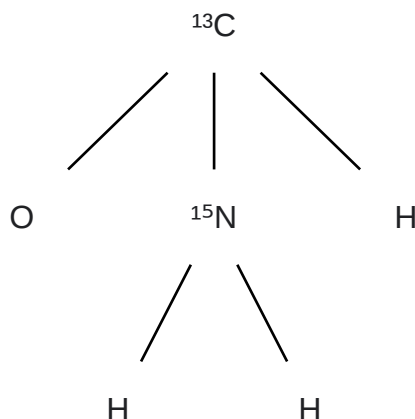
The table below details the isotopic composition and contribution of each element to the overall molecular weight.

Atom	Isotope	Quantity	Isotopic Mass (amu)	Total Mass Contribution (amu)
Carbon	^{13}C	1	~13.00335	~13.00335
Oxygen	^{16}O	1	~15.99491	~15.99491
Nitrogen	^{15}N	1	~15.00011	~15.00011
Hydrogen	^1H	3	~1.00783	~3.02349
Total	~47.02186			

Note: The molecular weight provided by commercial suppliers (47.03 g/mol) is a rounded value.

Structural Representation

The chemical structure of Formamide- $^{13}\text{C},^{15}\text{N}$ is identical to that of standard formamide, with the exception of the isotopic labeling of the carbon and nitrogen atoms.



[Click to download full resolution via product page](#)

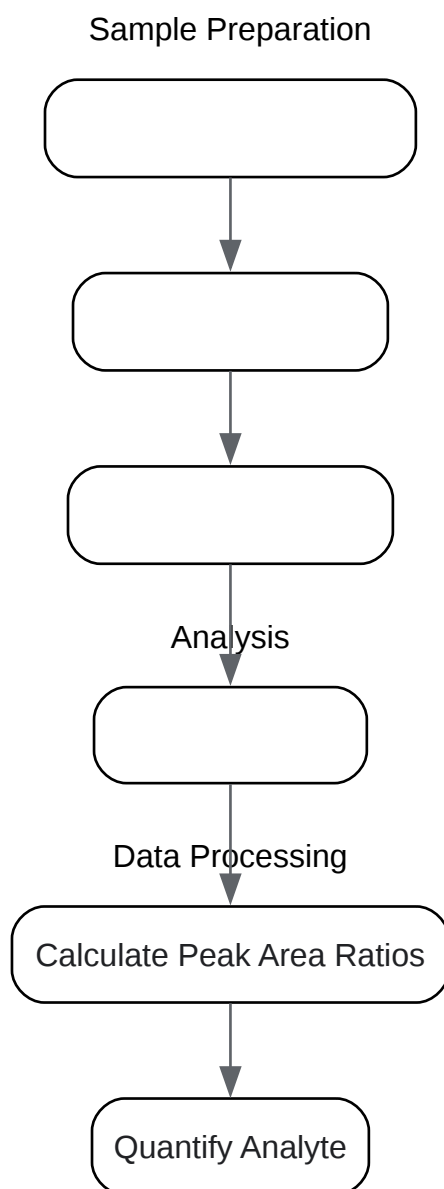
Caption: Chemical structure of Formamide- $^{13}\text{C},^{15}\text{N}$.

Experimental Protocols

The utilization of Formamide- ^{13}C , ^{15}N in experimental settings often involves its incorporation as an internal standard in mass spectrometry-based assays or as a tracer in metabolic pathway analysis.

General Protocol for Use as an Internal Standard in LC-MS

- **Preparation of Stock Solution:** Accurately weigh a known amount of Formamide- ^{13}C , ^{15}N and dissolve it in a suitable solvent (e.g., methanol, acetonitrile, or water) to prepare a stock solution of known concentration.
- **Preparation of Working Standard Solutions:** Perform serial dilutions of the stock solution to create a series of working standard solutions at concentrations relevant to the expected analyte concentration range.
- **Sample Preparation:** To each unknown sample, and to each calibration and quality control sample, add a fixed and known amount of the Formamide- ^{13}C , ^{15}N internal standard solution.
- **LC-MS Analysis:** Analyze the samples using a validated Liquid Chromatography-Mass Spectrometry (LC-MS) method. Monitor the mass transitions for both the unlabeled analyte and the ^{13}C , ^{15}N -labeled internal standard.
- **Data Analysis:** Quantify the analyte by calculating the ratio of the peak area of the analyte to the peak area of the internal standard. This ratio is then used to determine the concentration of the analyte from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for using Formamide- ^{13}C , ^{15}N as an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 甲酰胺- ^{13}C , ^{15}N 98 atom % ^{15}N , 99 atom % ^{13}C , 99% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 2. Formamide ($\hat{\text{A}}^1\hat{\text{A}}^3\text{C}$, 99%; $\hat{\text{A}}^1\hat{\text{A}}^{\text{HOF}}\text{N}$, 98%) - Cambridge Isotope Laboratories, CNLM-1825-0.25 [isotope.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Formamide- ^{13}C , ^{15}N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340008#molecular-weight-of-formamide-13c-15n]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com